

# 2-Chloro-3,5-dinitrothiophene MSDS and hazard classification

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## Compound of Interest

Compound Name: 2-Chloro-3,5-dinitrothiophene

CAS No.: 6286-32-4

Cat. No.: B189638

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## Technical Guide: 2-Chloro-3,5-Dinitrothiophene

Handling, Reactivity, and Hazard Architecture of a High-Energy Electrophile

### Executive Summary

**2-Chloro-3,5-dinitrothiophene** (CDNT) represents a specialized class of electron-deficient heteroaromatics. Unlike its benzene analog (Sanger's Reagent/DNCB), the thiophene core introduces reduced aromaticity (resonance energy ~29 kcal/mol vs. 36 kcal/mol for benzene), making the C-Cl bond significantly more labile toward nucleophilic attack.

This guide serves researchers utilizing CDNT as a scaffold in azo-dye synthesis or pharmaceutical heterocyclic chemistry. The core safety directive is the management of its "Super-Electrophilic" nature: CDNT is a potent skin sensitizer (hapten) and an energetic nitro-compound requiring strict thermal control.

## Molecular Identity & Physicochemical Profile[1]

Table 1: Chemical Specifications

| Property          | Data                          | Context                           |
|-------------------|-------------------------------|-----------------------------------|
| IUPAC Name        | 2-Chloro-3,5-dinitrothiophene | Specific Isomer                   |
| CAS Number        | 2364-46-7                     | Unique Identifier                 |
| Molecular Formula |                               | Nitro-heterocycle                 |
| Molecular Weight  | 208.58 g/mol                  | --                                |
| Appearance        | Yellow Crystalline Solid      | Typical of nitro-aromatics        |
| Melting Point     | 118°C - 122°C                 | Thermal Risk Zone (See Section 3) |
| Solubility        | Soluble in DCM, THF, Acetone  | Poor solubility in water          |
| Reactivity Class  | Substrate                     | High Electrophilicity             |

## GHS Hazard Classification & Toxicology[5]

CDNT is not merely "toxic"; it is an immunological hazard. The classification below is derived from the structural activity relationship (SAR) of dinitro-halides, which are universal strong sensitizers.

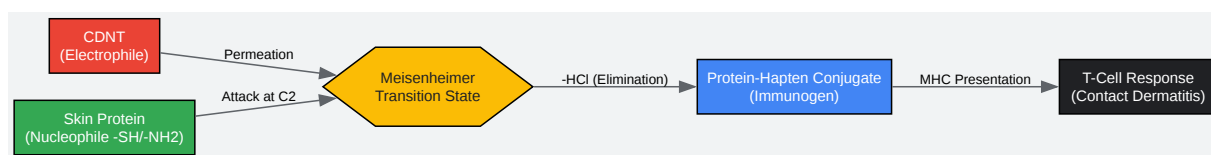
### Core Hazard Statements (GHS)

- H301/H311/H331: Toxic if swallowed, in contact with skin, or inhaled.
- H315/H319: Causes skin and serious eye irritation.[1][2][3]
- H317 (CRITICAL): May cause an allergic skin reaction.[3]
- H410: Very toxic to aquatic life with long-lasting effects.

### The Mechanism of Sensitization (Haptenization)

The extreme danger of CDNT lies in its ability to covalently modify human proteins. It permeates the stratum corneum and reacts with nucleophilic amino acid residues (Cysteine thiols or Lysine amines) in skin proteins (e.g., keratin, serum albumin).

Figure 1: Haptenization Pathway (Immunogenicity) This diagram illustrates why CDNT is a sensitizer: it turns "self" proteins into "foreign" antigens.



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Caption: The pathway of Allergic Contact Dermatitis induction via covalent modification of skin proteins by CDNT.

## Reactivity & Stability (The Mechanistic Core)

### The Mechanism

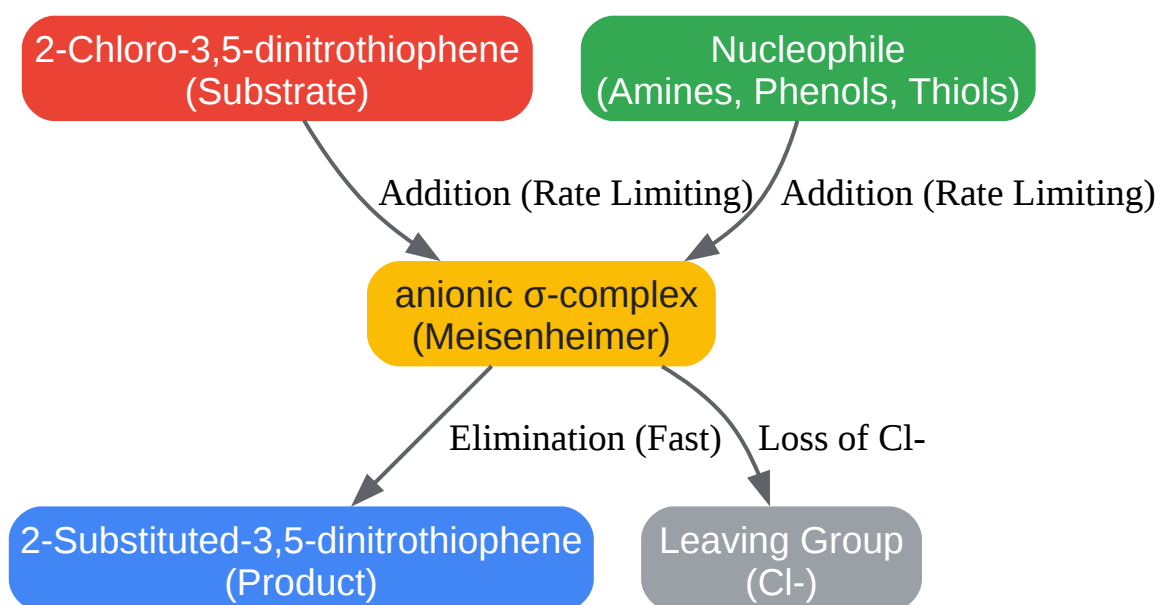
CDNT is designed to react. The C2 position is activated by the inductive and resonance effects of the nitro groups at C3 and C5.

- C3-Nitro: Ortho-like activation (Inductive -I).
- C5-Nitro: Para-like activation (Resonance -M).

This makes the chlorine atom an exceptional leaving group, far superior to chlorobenzene.

Figure 2: Nucleophilic Aromatic Substitution (

) on Thiophene The standard workflow for using CDNT in synthesis.



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Caption: The addition-elimination mechanism. The resonance-stabilized intermediate drives the high reactivity.

## Thermal Instability (Explosion Risk)

Polynitro-heterocycles are energetic materials.

- Decomposition: Dinitrothiophenes can decompose violently near their melting points.
- DSC Profile: Expect an exotherm onset  $>150^{\circ}\text{C}$ .<sup>[4]</sup>
- Protocol: Never heat CDNT neat (without solvent) above  $80^{\circ}\text{C}$ . Distillation is forbidden.

## Safe Handling & Experimental Protocols

### Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for long-duration handling of CDNT due to its small molecular size and lipophilicity.

| Component        | Recommendation           | Rationale                                                     |
|------------------|--------------------------|---------------------------------------------------------------|
| Gloves (Primary) | Silver Shield / Laminate | Impermeable to nitro-aromatics.                               |
| Gloves (Outer)   | Nitrile (Disposable)     | Mechanical protection for the inner laminate glove.           |
| Respiratory      | P100 / N95 + Fume Hood   | Prevent inhalation of dust (sensitizer).                      |
| Clothing         | Tyvek Lab Coat           | Prevent contamination of street clothes (secondary exposure). |

## Decontamination & Spill Response

If CDNT is spilled, do NOT use acetone or ethanol immediately. Organic solvents may increase skin permeation rate if the solution contacts the user.

- Solid Spill: Gently sweep into a container. Do not generate dust.[\[1\]](#)[\[3\]](#)
- Surface Decon: Treat the contaminated surface with a dilute solution of Sodium Hydroxide (1M) or aqueous Ammonia.
  - Chemistry: The base acts as a nucleophile (   
  
 ), converting the reactive chloro-compound into the corresponding hydroxy-dinitrothiophene (water-soluble phenolate analog), which is less volatile and easier to clean, though still toxic.
- Final Wash: Wash surface with water and detergent.

## Synthesis Workflow: Quenching the Reaction

When using CDNT as a reagent, unreacted starting material poses a waste hazard.

- Quench Protocol: Add an excess of a "sacrificial nucleophile" (e.g., Morpholine or Ethanolamine) to the reaction mixture before workup.

- Result: This converts residual CDNT into a stable amino-thiophene derivative, eliminating the skin-sensitizing alkylating potential before the waste leaves the hood.

## References

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